

Application Note: Kinetic Characterization of Malate Dehydrogenase Using Disodium DL-Malate Hydrate

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Compound of Interest

Compound Name: Disodium dl-malate hydrate

CAS No.: 64887-73-6

Cat. No.: B1408499

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Abstract & Introduction

Malate Dehydrogenase (MDH, EC 1.1.1.[1][2][3][4]37) is a cornerstone enzyme of the Tricarboxylic Acid (TCA) cycle and the malate-aspartate shuttle.[2][5] While commercial kits frequently assay the thermodynamically favorable reduction of oxaloacetate (OAA) to malate, metabolic profiling and specific inhibitor screening often require measuring the forward reaction: the oxidation of L-malate to OAA accompanied by the reduction of NAD⁺ to NADH.

This Application Note provides a validated protocol for using **Disodium DL-malate hydrate** as the primary substrate. Using the racemic DL-salt presents two specific challenges that this guide addresses:

- Stereospecificity: MDH is specific for the L-isomer. The D-isomer is generally inert but can act as a weak competitive inhibitor depending on pH.[1]
- Thermodynamics: The equilibrium constant (

) strongly favors the reverse reaction (OAA formation).

Key Technical Strategy: To drive the reaction forward using Disodium DL-malate, this protocol utilizes a high pH (10.^[1]0) Glycine-Hydrazine buffer system. The hydrazine acts as a "chemical trap," reacting with the product (OAA) to form a hydrazone, thereby removing it from equilibrium and driving the reaction to completion.

Chemical Properties & Preparation

Substrate: **Disodium DL-malate hydrate** CAS: Varies by hydration (e.g., 64887-74-7 for trihydrate) **Stereochemistry:** Racemic mixture (50% L-isomer, 50% D-isomer).^[1]

Critical Molarity Calculation

Commercial Disodium DL-malate is often supplied as a hydrate (hemi-, mono-, or tri-hydrate).

^[1] You must verify the water content on your specific Certificate of Analysis (CoA) to prepare an accurate stock solution.

Table 1: Molecular Weight Adjustments for Hydration States

Hydration State	Formula	Approx. MW (g/mol)	Mass for 100 mL of 1.0 M Stock
Anhydrous		178.05	17.81 g
Hemihydrate		187.06	18.71 g
Monohydrate		196.07	19.61 g
Trihydrate		232.10	23.21 g

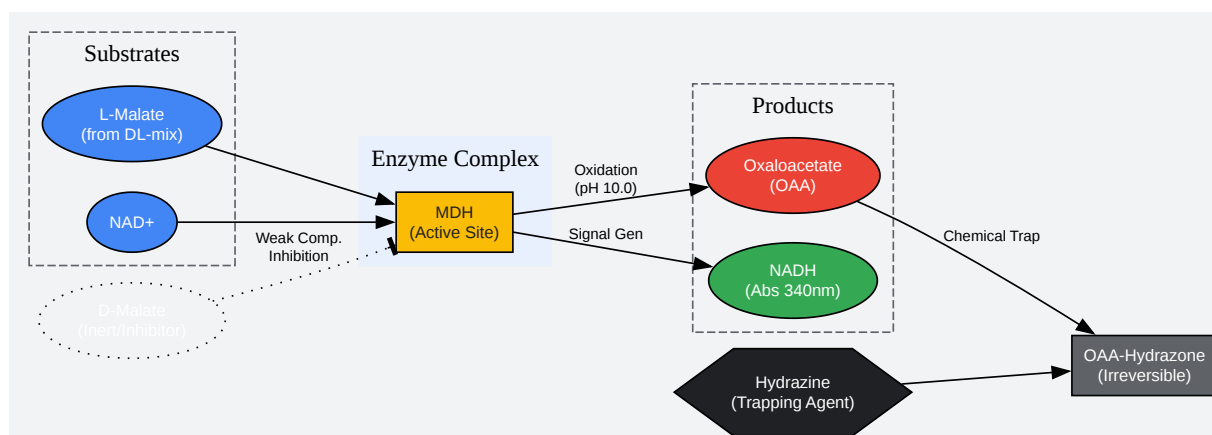
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Protocol Note: Since only the L-isomer is active, a 1.0 M solution of DL-malate contains only 0.5 M of active L-malate.[1] The protocols below account for this by doubling the volumetric input of the substrate.

Experimental Workflow & Mechanism

Mechanism of Action

The assay measures the increase in absorbance at 340 nm due to the formation of NADH.[6] The reaction is forced to the right by the alkaline pH and the hydrazine trap.



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Figure 1: Reaction scheme showing the oxidation of L-malate and the thermodynamic trapping of oxaloacetate by hydrazine.[1]

Validated Protocol: MDH "Forward" Assay

Objective: Determine MDH activity (Units/mL) using Disodium DL-malate. Conditions: T = 25°C, pH = 10.0, Path Length = 1 cm.

Reagents

- Assay Buffer (Glycine/Hydrazine, pH 10.0):
 - Dissolve 3.75 g Glycine and 2.6 g Hydrazine Sulfate in 40 mL
 - .
 - Adjust pH to 10.0 with 10 N NaOH (Caution: Hydrazine is toxic; handle in fume hood).[1]
 - Bring volume to 50 mL.
- NAD⁺ Solution (50 mM):
 - Dissolve 33 mg
 - -NAD⁺ in 1 mL
 - .[1] Prepare fresh.
- Substrate Solution (0.1 M L-Malate equivalent):
 - Dissolve Disodium DL-malate hydrate in
 - to a concentration of 0.2 M (refer to Table 1).[1]
 - Why? 0.2 M DL-Malate = 0.1 M L-Malate.[1]
- Enzyme Diluent: 0.1 M Phosphate Buffer (pH 7.4) with 0.1% BSA (stabilizer).

Procedure

- Blank Preparation: In a quartz cuvette, mix:
 - 2.70 mL Assay Buffer
 - 0.10 mL Substrate Solution (DL-Malate)[1]

- 0.10 mL NAD⁺ Solution
- Equilibrate to 25°C for 3 minutes.
- Sample Preparation:
 - Dilute MDH sample in Enzyme Diluent to approximately 0.2 – 1.0 Units/mL.
- Reaction Initiation:
 - Add 0.10 mL of Enzyme Solution to the cuvette.
 - Immediately mix by inversion (do not vortex vigorously).
- Measurement:
 - Record absorbance at 340 nm for 3–5 minutes.
 - Determine the

from the linear portion of the curve.[\[6\]](#)

Calculation

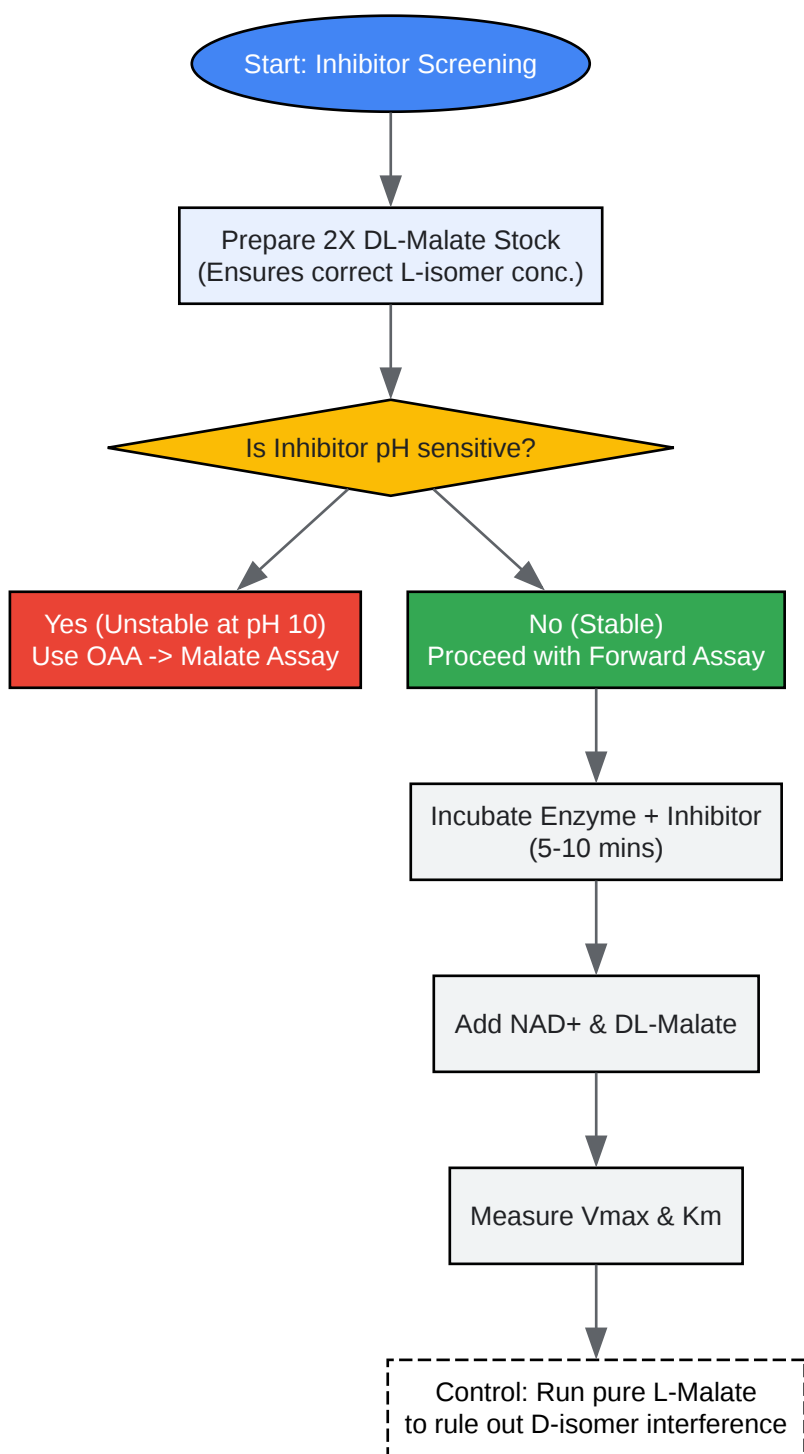
[\[1\]](#)

- : 3.0 mL[\[1\]](#)
- : Dilution Factor[\[1\]](#)
- : 6.22

[\[1\]](#)
- : 0.1 mL[\[1\]](#)

Inhibition Studies & Kinetic Profiling

When screening inhibitors or characterizing mutant enzymes using DL-malate, you must account for the presence of D-malate.[\[1\]](#)



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Figure 2: Decision workflow for inhibitor screening.[1] Note that pH 10.0 is harsh on some small molecule drugs.[1]

Troubleshooting the "DL" Factor

- Issue: Lower

than expected compared to pure L-Malate.

- Cause: D-malate may act as a competitive inhibitor, particularly if the pH drops below 9.0.[1]
- Solution: If precise

values are required, validate the assay once with pure L-malate to establish a correction factor for the DL-substrate.

References

- Authoritative source for enzyme properties and standard assay conditions.
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